

biological activities of 2-(4-Hydroxybenzoyl)benzoic acid

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Compound of Interest

Compound Name: 2-(4-Hydroxybenzoyl)benzoic acid

Cat. No.: B1584810

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Introduction

2-(4-Hydroxybenzoyl)benzoic acid (HBBA) is an organic compound characterized by its aromatic structure, featuring both hydroxyl and carboxylic acid functional groups.^[1] This salicylic acid derivative typically appears as a white to off-white crystalline solid, soluble in organic solvents with limited solubility in water.^[1] Structurally, it is a derivative of benzoic acid and is considered a phenone. Its chemical formula is C₁₄H₁₀O₄, and it is also known by synonyms such as o-(p-Hydroxybenzoyl)benzoic acid.^{[1][2]}

HBBA serves as a significant precursor and activated ester in the synthesis of various pharmaceuticals.^{[1][3][4]} Its chemical structure allows for versatile interactions with biological systems, making it a molecule of interest in drug development.^[1] It has been utilized in the clinical development of drugs, including anti-inflammatory agents, antibiotics, and anticancer compounds.^{[1][5]} This guide provides a technical overview of the known and potential biological activities of **2-(4-Hydroxybenzoyl)benzoic acid**, detailing its synthesis, mechanisms of action, and the experimental protocols used for its evaluation.

Synthesis Overview

The synthesis of **2-(4-Hydroxybenzoyl)benzoic acid** can be achieved through several methods. A common approach is the acylation of 4-hydroxybenzoic acid with a suitable carboxylic acid via a dehydration reaction, which typically requires high temperatures and an acidic catalyst.^[1] Another established method involves the reaction of 3-diethylaminophenol with phthalic anhydride in a solvent like toluene under reflux, followed by treatment with sodium

hydroxide and acidification.[6] The crude product is then purified, often through recrystallization, to yield the final compound.[1][6]

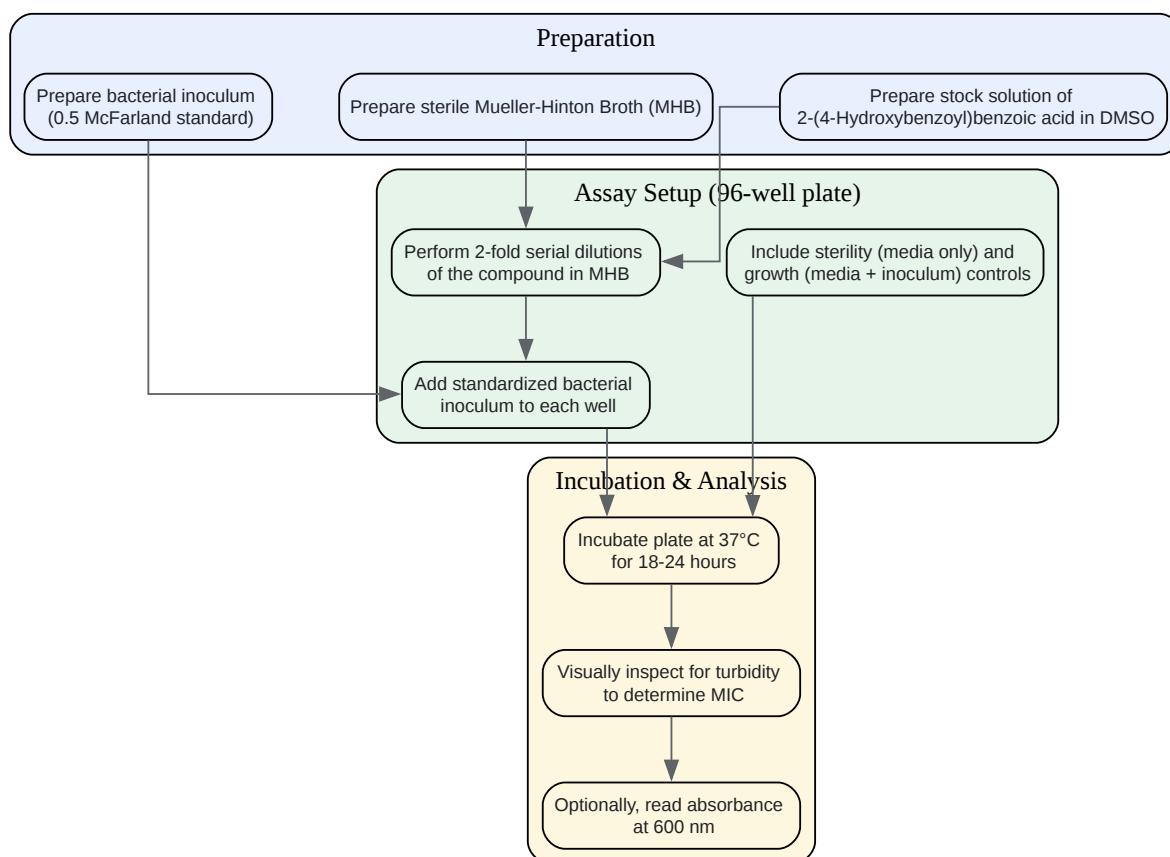
Section 1: Antimicrobial Activity

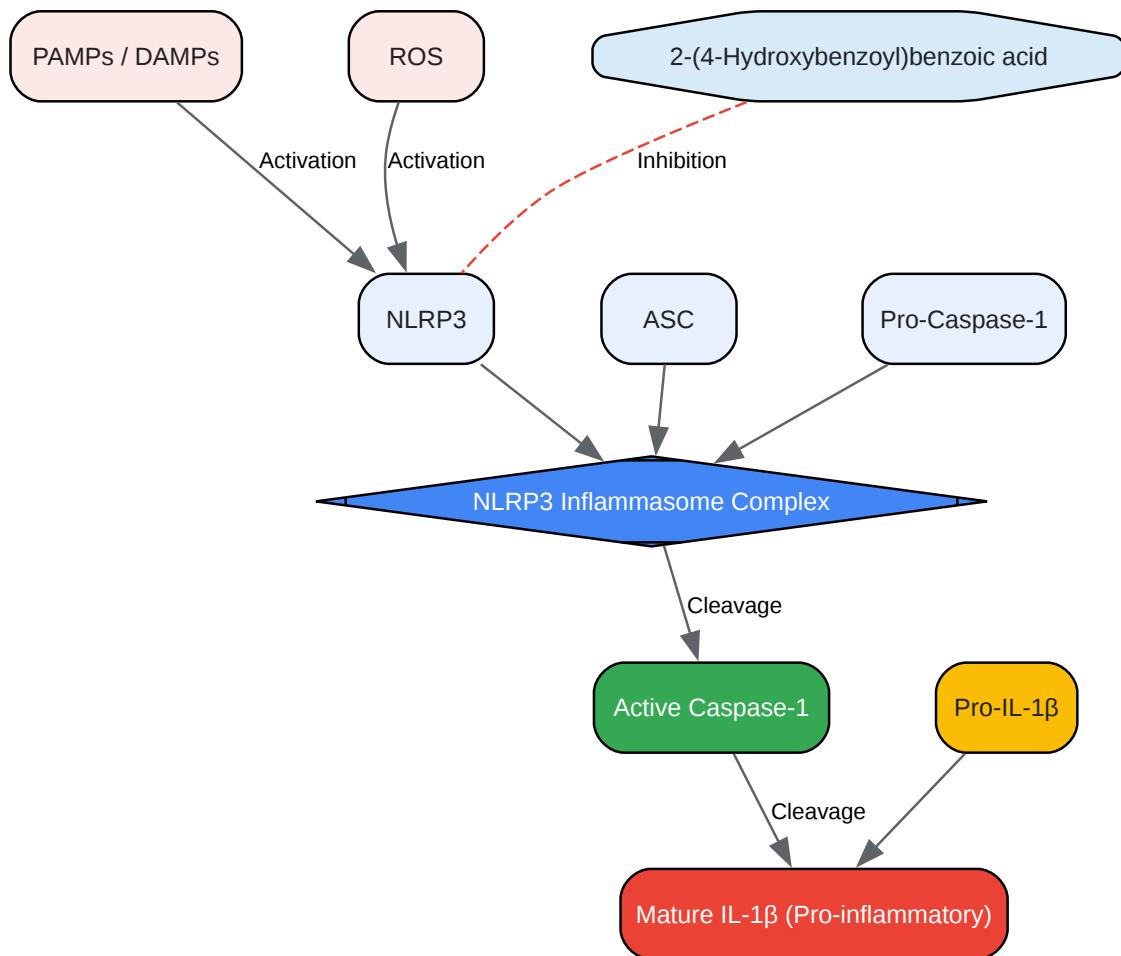
Derivatives of 4-hydroxybenzoic acid are well-documented for their antimicrobial properties.[7] These compounds, known as parabens, exhibit activity against a broad spectrum of microorganisms, including Gram-positive and Gram-negative bacteria.[7][8] The antimicrobial efficacy is influenced by factors such as the lipophilicity of the compound, which facilitates its passage across the microbial cell wall.[7] While specific studies on **2-(4-Hydroxybenzoyl)benzoic acid** are less common, its structural similarity to other active hydroxybenzoic acids suggests potential antimicrobial effects.[7][9] The evaluation of this activity is crucial for its potential application as an antibiotic or preservative.[1]

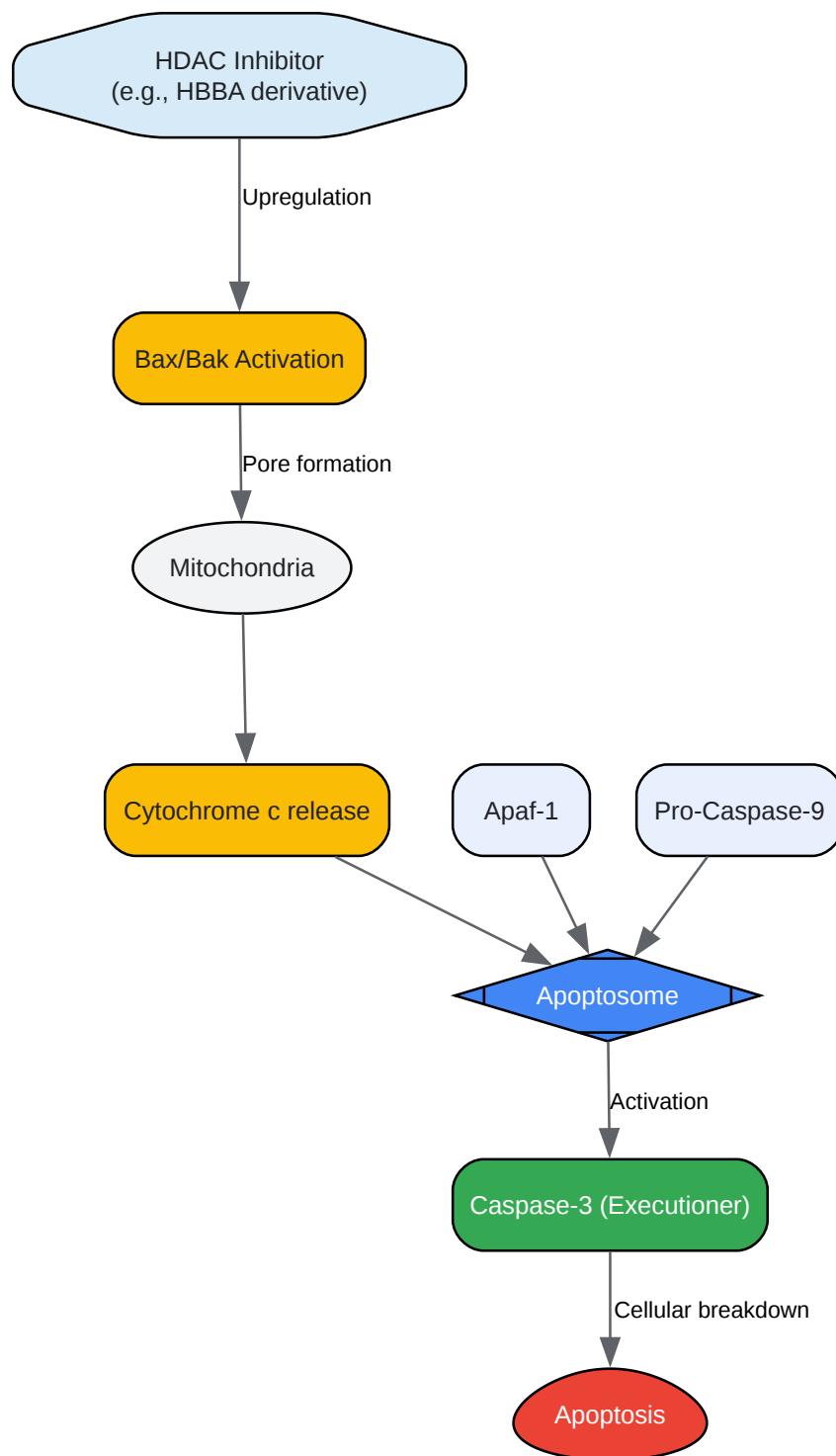
Experimental Protocol: Broth Microdilution Assay for Minimum Inhibitory Concentration (MIC)

The broth microdilution method is a widely used quantitative technique to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent, which is the lowest concentration that inhibits the visible growth of a microorganism.[10][11]

Workflow Diagram







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